

# Protocol for Preparation of Methyl 2,5-dihydroxycinnamate Stock Solution

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## Compound of Interest

Compound Name: Methyl 2,5-dihydroxycinnamate

Cat. No.: B3022664

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## Introduction

**Methyl 2,5-dihydroxycinnamate** is a phenolic compound and an analog of erbstatin, known for its inhibitory activity against epidermal growth factor receptor (EGFR)-associated tyrosine kinases.<sup>[1][2][3]</sup> Accurate and consistent preparation of stock solutions is crucial for reliable experimental outcomes in various research applications, including cancer research, cell signaling studies, and drug development. This document provides a detailed protocol for the preparation, storage, and handling of **Methyl 2,5-dihydroxycinnamate** stock solutions.

## Compound Information

A summary of the key chemical and physical properties of **Methyl 2,5-dihydroxycinnamate** is provided in the table below.

Property	Value	Reference
Synonyms	2,5-Dihydroxycinnamic acid methyl ester, Erbstatin analog	[4]
CAS Number	63177-57-1	[4]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>4</sub>	[4][5]
Molecular Weight	194.19 g/mol	[1][4]
Appearance	Yellow solid	[4]
Melting Point	180 - 184 °C	[4]
Purity	≥ 96% (HPLC)	[4]
Solubility	Soluble in Ethanol (10 mg/mL) and DMSO	[1][2][6]
Storage (Solid)	Store at ≤ -10 °C for up to 3 years	[1][4]
Storage (In Solvent)	Store at -80°C for up to 1 year (Ethanol) or 6 months (DMSO)	[1][2][3]

## Experimental Protocol

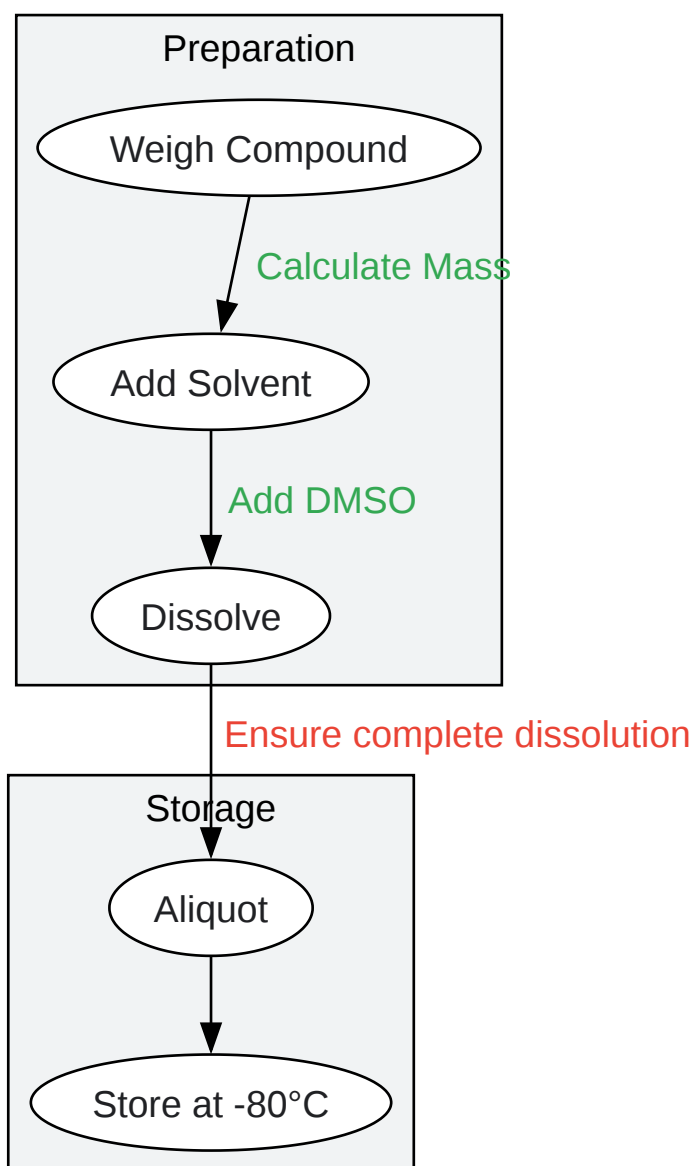
This protocol outlines the procedure for preparing a 10 mM stock solution of **Methyl 2,5-dihydroxycinnamate** in Dimethyl Sulfoxide (DMSO).

## Materials and Equipment

- **Methyl 2,5-dihydroxycinnamate** (powder)
- Dimethyl Sulfoxide (DMSO), anhydrous, ≥99.5%
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer

- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and gloves

## Stock Solution Preparation Workflow



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Caption: Workflow for **Methyl 2,5-dihydroxycinnamate** stock solution preparation and storage.

## Step-by-Step Procedure

- Calculate the required mass:
  - To prepare a 10 mM stock solution, the required mass of **Methyl 2,5-dihydroxycinnamate** can be calculated using the following formula:
    - $\text{Mass (mg)} = \text{Desired Concentration (mM)} * \text{Volume (mL)} * \text{Molecular Weight (g/mol)}$
    - For 1 mL of a 10 mM stock solution:
      - $\text{Mass (mg)} = 10 \text{ mM} * 1 \text{ mL} * 194.19 \text{ g/mol} = 1.9419 \text{ mg}$
- Weigh the compound:
  - Tare a sterile microcentrifuge tube on an analytical balance.
  - Carefully weigh approximately 1.94 mg of **Methyl 2,5-dihydroxycinnamate** powder into the tube. Record the exact weight.
- Add solvent:
  - Based on the actual mass weighed, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
    - $\text{Volume (mL)} = [\text{Mass (mg)} / 194.19 \text{ g/mol}] / 10 \text{ mM}$
  - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the compound.
- Dissolve the compound:
  - Vortex the tube thoroughly until the yellow solid is completely dissolved.
  - If necessary, gentle warming or sonication can be used to aid dissolution, particularly when using ethanol.<sup>[1]</sup>
- Aliquot and store:

- To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[3]
- Label each aliquot clearly with the compound name, concentration, date, and your initials.
- Store the aliquots at -80°C. When stored properly, the solution is stable for up to 6 months in DMSO and 1 year in ethanol.[1][2][3]

## Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, gloves, and safety glasses, when handling **Methyl 2,5-dihydroxycinnamate** and DMSO.
- Handle the powdered compound in a chemical fume hood to avoid inhalation.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Refer to the Safety Data Sheet (SDS) for **Methyl 2,5-dihydroxycinnamate** for comprehensive safety information.

## Conclusion

This protocol provides a standardized procedure for the preparation of **Methyl 2,5-dihydroxycinnamate** stock solutions, ensuring consistency and accuracy in experimental setups. Adherence to these guidelines for preparation, storage, and handling will contribute to the generation of reliable and reproducible data.

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